

Safeguarding Your Research: A Comprehensive Guide to Handling Isochlortetracycline

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Compound of Interest

Compound Name: Isochlortetracycline

Cat. No.: B565029

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This document provides essential safety and logistical information for the handling and disposal of **Isochlortetracycline**, a metabolite of Chlortetracycline. Adherence to these procedures is critical to ensure a safe laboratory environment and to minimize the risk of exposure.

Core Safety and Handling Data

A summary of key quantitative and qualitative data for **Isochlortetracycline** is provided below. This information is compiled from multiple safety data sheets to ensure a comprehensive overview.

Property	Value	Source
Molecular Formula	C22H23ClN2O8	PubChem[1], Santa Cruz Biotechnology[2]
Molecular Weight	478.88 g/mol	Santa Cruz Biotechnology[2]
Appearance	Yellow Solid	Fisher Scientific[3]
CAS Number	514-53-4	Santa Cruz Biotechnology[2]
Purity	≥95%	Santa Cruz Biotechnology
Primary Hazards	Irritant	PubChem

GHS Hazard Classification

Isochlortetracycline is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following warnings:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H361: Suspected of damaging fertility or the unborn child.
- H401: Toxic to aquatic life.
- H411: Toxic to aquatic life with long lasting effects.

The signal word for **Isochlortetracycline** is Warning.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Isochlortetracycline**. The following PPE must be worn at all times in the designated handling area.

Protection Type	Equipment Specification	Rationale
Respiratory	NIOSH-approved N95 or higher-level respirator.	To prevent inhalation of airborne particles and aerosols, which can cause respiratory irritation.
Eye and Face	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause serious eye irritation.
Hand	Chemically resistant gloves (e.g., nitrile).	To prevent skin contact, which can cause irritation and potential allergic reactions.
Body	A lab coat or chemical-resistant apron.	To protect the skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **Isochlortetracycline** from receipt to disposal.

Preparation and Pre-Handling

- **Designated Area:** All work with **Isochlortetracycline** must be conducted in a designated area, such as a chemical fume hood, to control airborne particles.
- **Emergency Equipment:** Ensure that a calibrated and certified chemical fume hood is used for all operations. Verify that an eyewash station and safety shower are accessible and operational.
- **Gather Materials:** Prepare all necessary equipment and reagents before handling the chemical to minimize movement and time in the handling area.
- **Inspect PPE:** Before donning, inspect all personal protective equipment for any signs of damage or wear.

Handling the Compound

- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing and Transferring:
 - Perform all weighing and transferring of the solid compound within a chemical fume hood to minimize the generation of dust.
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the solid. Avoid creating dust clouds.
- Solution Preparation:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - Keep containers covered as much as possible during the process.

Post-Handling and Decontamination

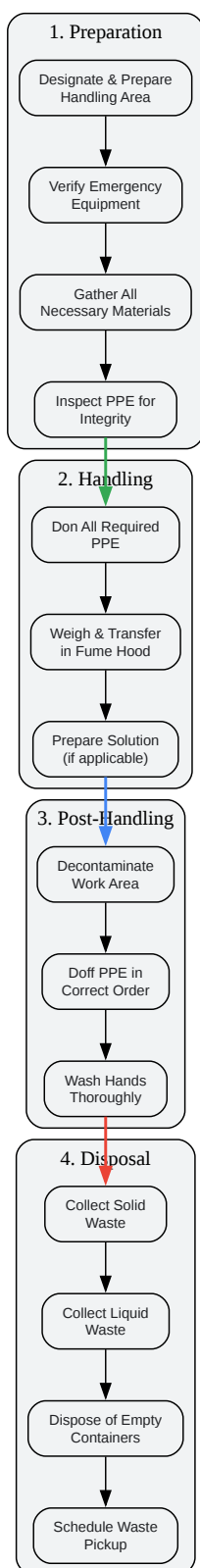
- Clean Up: Decontaminate all surfaces and equipment that may have come into contact with **Isochlortetracycline** using an appropriate cleaning agent.
- Doff PPE: Remove personal protective equipment in the correct order to avoid cross-contamination.
 - Gloves
 - Face shield and goggles
 - Lab coat or apron
 - Respirator
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan: Managing Isochlortetracycline Waste

All waste containing **Isochlortetracycline** must be treated as hazardous waste.

- Solid Waste:
 - Collect all disposable PPE, contaminated weigh boats, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **Isochlortetracycline** in a sealed, clearly labeled hazardous waste container.
 - Do not pour any waste containing **Isochlortetracycline** down the drain.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
 - Dispose of the rinsed containers in accordance with institutional and local regulations.
- Waste Pickup: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office.

Experimental Workflow for Safe Handling



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References

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